

[Ala2] Met-Enkephalinamide's Impact on Conditioned Heart Rate Responses: A Comparative Analysis

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Compound of Interest

Compound Name: [Ala2] Met-Enkephalinamide

Cat. No.: B12407390

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **[Ala2] Met-Enkephalinamide's** (DALA) effects on conditioned heart rate responses against other opioids. The information is supported by experimental data to validate its performance and potential as a research tool.

[Ala2] Met-Enkephalinamide, a synthetic opioid peptide, has been a subject of investigation for its role in modulating cardiovascular responses, particularly in the context of classical conditioning. Understanding its effects is crucial for elucidating the intricate role of the endogenous opioid system in learning, memory, and cardiovascular regulation. This guide synthesizes findings from key studies to offer a clear comparison of DALA with other opioid analogues.

Performance Comparison

Studies have demonstrated that DALA can significantly influence the acquisition of conditioned heart rate responses. Its effects are often compared with other opioid peptides, such as D-Ala2, D-Leu5-enkephalin (DADL), and are tested for reversibility with opioid antagonists like naloxone.

A pivotal study investigating the effects of these peptides on the acquisition of classically conditioned heart rate responses in rabbits found that bilateral injections of DALA into the amygdala's central nucleus significantly weakened the learning of the conditioned heart rate

response.[1] In contrast, similar doses of DADL did not produce an effect that differed from the control group that received a vehicle injection.[1] This suggests a differential role of opioid receptor subtypes in this form of learning. The attenuating effect of DALA was blocked by the concurrent administration of the opiate antagonist naloxone, indicating that the mechanism of action is mediated through opioid receptors.[1]

Another key study in rats demonstrated that infusion of DALA into the fourth ventricle impaired the learning of classically conditioned bradycardia (a slowing of the heart rate).[2] Rats that received DALA alone showed no evidence of a conditioned heart rate response during both the conditioning phase and a subsequent drug-free test session.[2] This impairment was reversed when DALA was co-administered with the opioid antagonist naltrexone.[2]

The following table summarizes the quantitative data from these representative studies, offering a direct comparison of the effects of DALA and its alternatives on conditioned heart rate responses.

| Compound | Animal Model | Site of Administration | Conditioned Response | Key Finding |
|-----------------------------------|--------------|--------------------------|----------------------|--|
| [Ala2] Met-Enkephalinamide (DALA) | Rabbit | Amygdala Central Nucleus | Heart Rate | Significantly attenuated the acquisition of the conditioned response. [1] |
| [Ala2] Met-Enkephalinamide (DALA) | Rat | Fourth Ventricle | Bradycardia | Impaired the learning of the conditioned response; no evidence of a conditioned response was observed. [2] |
| D-Ala2, D-Leu5-enkephalin (DADL) | Rabbit | Amygdala Central Nucleus | Heart Rate | No significant effect on the acquisition of the conditioned response compared to the vehicle control. [1] |
| Naloxone + DALA | Rabbit | Amygdala Central Nucleus | Heart Rate | Blocked the attenuating effect of DALA on the conditioned response. [1] |
| Naltrexone + DALA | Rat | Fourth Ventricle | Bradycardia | Reversed the impairment of the conditioned response caused by DALA. [2] |

Experimental Protocols

The validation of DALA's effects on conditioned heart rate responses relies on meticulously designed experimental protocols. Below are detailed methodologies from the key studies cited.

Classical Conditioning of Heart Rate in Rabbits

This experimental paradigm is designed to assess the acquisition of a conditioned emotional response by measuring changes in heart rate.

- **Subjects:** New Zealand albino rabbits are commonly used.
- **Apparatus:** Rabbits are typically restrained in a Plexiglas box placed within a sound-attenuating chamber. A speaker delivers the conditioned stimulus (CS), and electrodes are used to deliver the unconditioned stimulus (US). Heart rate is monitored using subcutaneous electrodes.
- **Procedure:**
 - **Habituation:** The animals are habituated to the experimental setup to minimize stress-induced heart rate fluctuations.
 - **Conditioning:** A neutral stimulus, such as a tone (CS), is repeatedly paired with an aversive stimulus, like a mild electric shock (US). The US elicits an unconditioned response (UR), which is a change in heart rate.
 - **Drug Administration:** Immediately before the conditioning session, bilateral injections of DALA, DADL, or a vehicle solution are made into the central nucleus of the amygdala. In antagonist studies, naloxone is administered concurrently with DALA.
 - **Data Analysis:** The change in heart rate during the CS presentation is measured and compared across different treatment groups to determine the effect of the administered compounds on the acquisition of the conditioned response (CR).

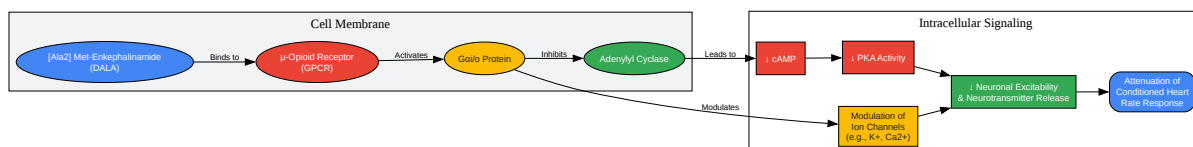
Classical Conditioning of Bradycardia in Rats

This protocol is used to study the learning of a conditioned slowing of the heart rate.

- **Subjects:** Male rats are frequently used as subjects.
- **Apparatus:** Rats are placed in a conditioning chamber where they can receive auditory cues (CS) and a mild footshock (US). Heart rate is monitored using implanted telemetry devices or external electrodes.
- **Procedure:**
 - **Surgery:** Cannulae are surgically implanted to allow for microinfusions into the fourth ventricle.
 - **Conditioning:** A differential classical conditioning paradigm is often employed, where one tone (CS+) is paired with the footshock, and another tone (CS-) is not.
 - **Drug Administration:** Prior to each of two successive conditioning sessions, rats receive an infusion of DALA, DALA plus naltrexone, or saline into the fourth ventricle.
 - **Testing:** A drug-free test session is conducted after the conditioning sessions to assess the retention of the learned response.
 - **Data Analysis:** The heart rate response to the CS+ and CS- is analyzed to determine if the animals have learned to associate the CS+ with the impending shock, as indicated by a decrease in heart rate (bradycardia).

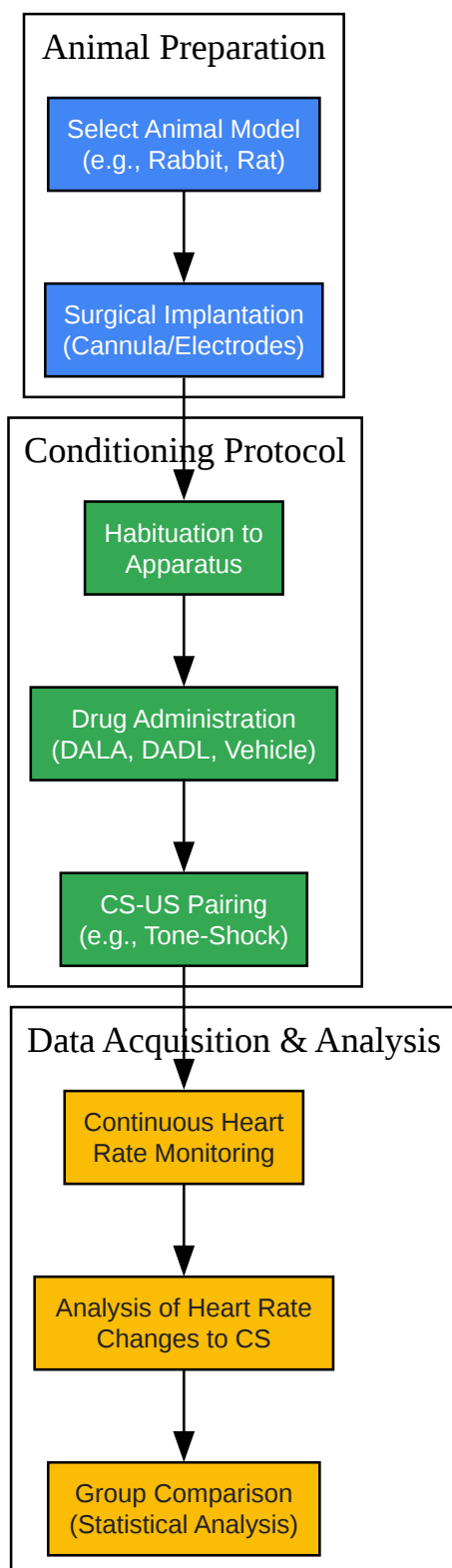
Visualizing the Mechanisms

To better understand the underlying biological processes, the following diagrams illustrate the signaling pathway of opioid receptors and a typical experimental workflow for conditioned heart rate studies.



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Caption: Signaling pathway of **[Ala2] Met-Enkephalinamide**.



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Caption: Experimental workflow for conditioned heart rate studies.

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References

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